

An In-depth Technical Guide to the Safe Handling of DFHO Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DFHO

Cat. No.: B607086

[Get Quote](#)

This guide provides comprehensive safety and handling guidelines for 3,5-difluoro-4-hydroxybenzylidene imidazolinone-2-oxime (**DFHO**) powder, intended for researchers, scientists, and drug development professionals. Given that the toxicological properties of **DFHO** have not been thoroughly investigated, a cautious approach is paramount.^[1]

Chemical and Physical Properties

DFHO is a fluorophore that exhibits fluorescence upon binding to specific RNA aptamers.^{[2][3]} It is utilized in live-cell imaging and other in-vitro assays.^[3]

Property	Value	Reference
Chemical Name	4-(3,5-difluoro-4-hydroxybenzylidene)-1-methyl-5-oxo-4,5-dihydro-1H-imidazole-2-carbaldehyde oxime	[1][3]
Synonyms	DFHO	[4][5]
CAS Number	1420815-34-4	[1][2][3][4][5][6]
Molecular Formula	C ₁₂ H ₉ F ₂ N ₃ O ₃	[2][3][4]
Molecular Weight	281.21 g/mol	[2][4]
Appearance	White free-flowing powder (Assumed based on typical purified small molecules)	
Storage Temperature	Powder: Store at -20°C or below.[5][7] In solvent: Store at -80°C.[5]	
Stability	Stable for 2 years in the dark at -20°C.[3]	

Hazard Identification and Precautionary Measures

The chemical, physical, and toxicological properties of **DFHO** have not been fully elucidated.[1] Therefore, it should be handled as a potentially hazardous substance.

- Potential Health Effects:
 - Ingestion: May cause irritation of the throat.[1]
 - Skin Contact: May cause mild irritation.[1]
 - Eye Contact: May cause irritation and redness.[1]
 - Inhalation: Avoid breathing dust, as it may cause respiratory tract irritation.[1][6]

- Fire Hazards: In case of fire, **DFHO** may decompose and emit toxic fumes.[1][5]

Experimental Protocols

Proper PPE is mandatory when handling **DFHO** powder. The following workflow ensures minimal exposure.



[Click to download full resolution via product page](#)

Caption: Personal Protective Equipment (PPE) workflow for handling **DFHO** powder.

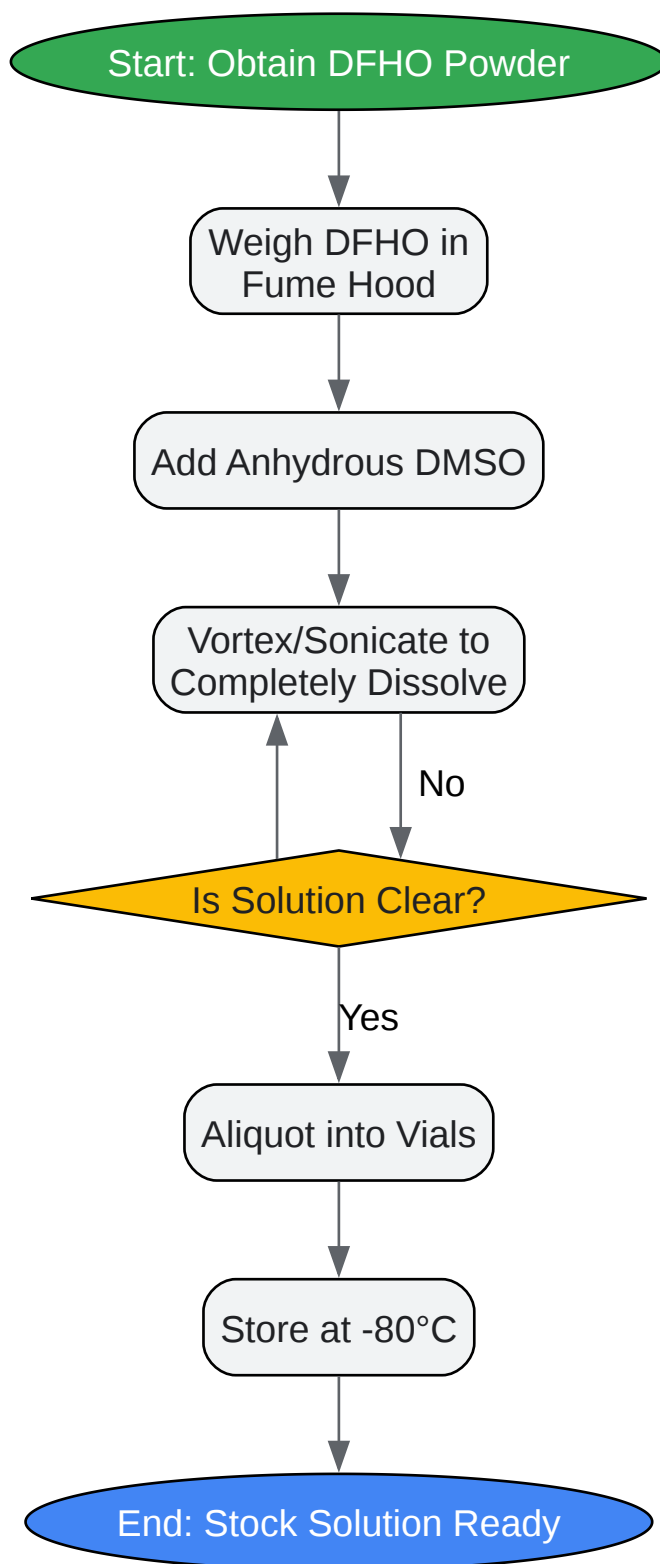
DFHO is often used in biological experiments after being dissolved in a suitable solvent, typically Dimethyl Sulfoxide (DMSO).[8][9]

Materials:

- **DFHO** powder
- Anhydrous DMSO
- Vortex mixer
- Calibrated analytical balance
- Chemical fume hood
- Appropriate PPE (lab coat, safety goggles, chemical-resistant gloves)
- Sterile microcentrifuge tubes or vials

Procedure:

- Preparation: Perform all steps within a chemical fume hood to avoid inhalation of powder and contact with skin.
- Weighing: Tare a sterile, pre-labeled microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **DFHO** powder into the tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Secure the cap firmly and vortex the solution until the **DFHO** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution if precipitation occurs.[\[8\]](#)[\[9\]](#)
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -80°C for long-term stability.[\[5\]](#) It is recommended to prepare and use working solutions on the same day.[\[8\]](#)



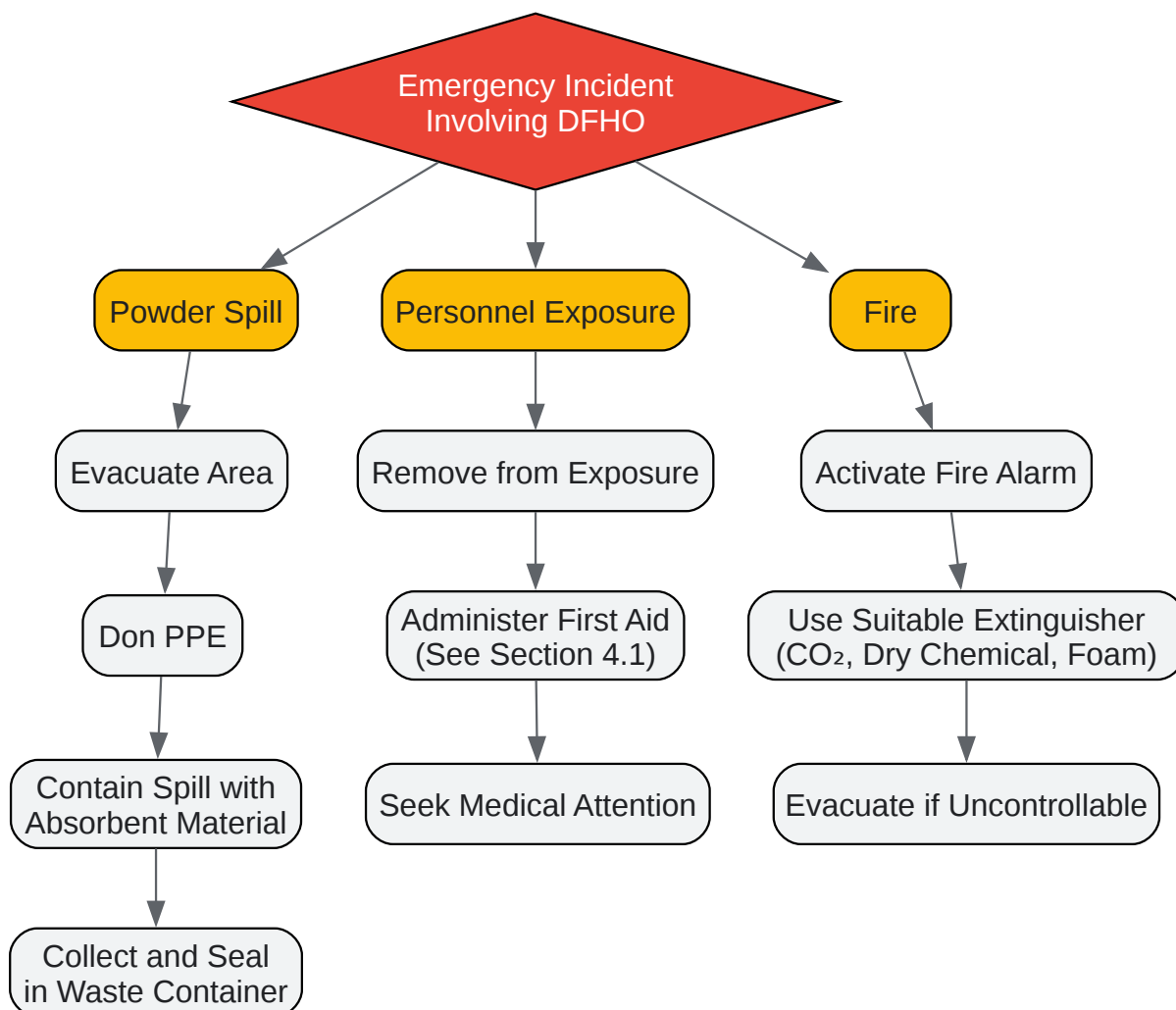
[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing a **DFHO** stock solution in DMSO.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[1]
- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- **Spill Cleanup:**
 - Evacuate personnel from the immediate area.
 - Ensure adequate ventilation.
 - Wear appropriate PPE.
 - Cover the spill with an absorbent material.
 - Sweep up the material and place it in a suitable, sealed container for disposal.
 - Do not let the product enter drains.^[1]
- **Waste Disposal:** Dispose of waste material in accordance with national, state, and local regulations for hazardous or toxic wastes.^[1]



[Click to download full resolution via product page](#)

Caption: Decision tree for emergency procedures involving **DFHO**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. documents.tocris.com [documents.tocris.com]
- 2. DFHO | 1420815-34-4 | VGC81534 | Biosynth [biosynth.com]
- 3. lucernatechnologies.com [lucernatechnologies.com]
- 4. (E)-4-((Z)-3,5-difluoro-4-hydroxybenzylidene)-1-methyl-5-oxo-4,5-dihydro-1H-imidazole-2-carbaldehyde oxime | C12H9F2N3O3 | CID 71492924 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. DFHO|1420815-34-4|MSDS [dcchemicals.com]
- 6. targetmol.com [targetmol.com]
- 7. shop.lucerna-chem.ch [shop.lucerna-chem.ch]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of DFHO Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607086#safety-and-handling-guidelines-for-dfho-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com